

# molecular structure of 1-ethyl-1H-benzimidazole-2-sulfonic acid

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## Compound of Interest

Compound Name: 1-ethyl-1H-benzimidazole-2-sulfonic acid

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## Technical Guide: 1-ethyl-1H-benzimidazole-2-sulfonic acid

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of the molecular structure, properties, and synthesis of **1-ethyl-1H-benzimidazole-2-sulfonic acid**. Due to limited publicly available experimental data for this specific compound, this guide also incorporates data from closely related analogs to provide a more complete understanding. All quantitative data is presented in structured tables, and detailed experimental protocols found in the literature are described. Visualizations of the molecular structure and a key synthetic pathway are provided to aid in comprehension.

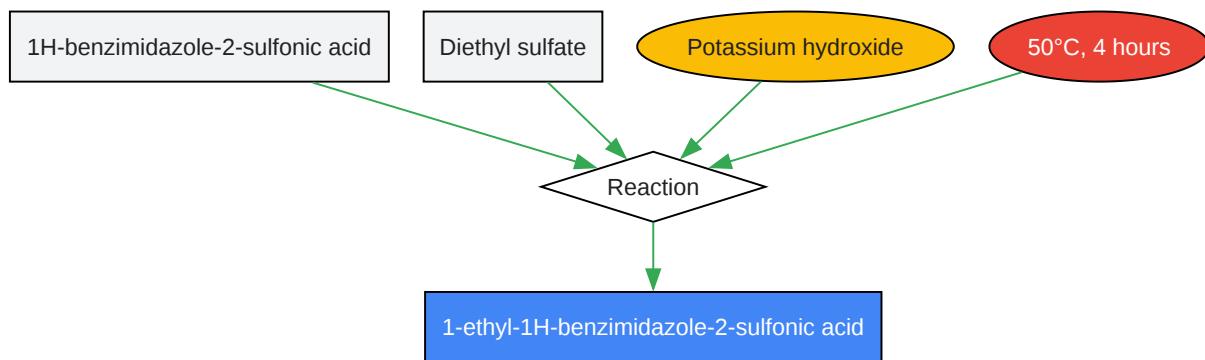
## Introduction

**1-ethyl-1H-benzimidazole-2-sulfonic acid** is a heterocyclic organic compound featuring a benzimidazole core functionalized with an ethyl group at the 1-position and a sulfonic acid group at the 2-position.<sup>[1]</sup> The benzimidazole scaffold is a prominent feature in many pharmacologically active molecules. The addition of a sulfonic acid group is known to increase

aqueous solubility, a desirable property for many pharmaceutical and biochemical applications. This guide summarizes the current knowledge on this compound.

## Molecular Structure and Properties

The molecular structure of **1-ethyl-1H-benzimidazole-2-sulfonic acid** consists of a fused benzene and imidazole ring system. An ethyl group is attached to one of the nitrogen atoms of the imidazole ring, and a sulfonic acid group is attached to the carbon atom between the two nitrogen atoms.



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## References

- 1. Buy 1-ethyl-1H-benzimidazole-2-sulfonic acid | 90331-19-4 [smolecule.com]
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